

Natural Sources of Neochlorogenic Acid Methyl Ester: A Technical Guide

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Compound of Interest

Compound Name: Neochlorogenic acid methyl ester

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Introduction

Neochlorogenic acid methyl ester, a derivative of the widely distributed phenylpropanoid neochlorogenic acid, has garnered interest in the scientific community for its potential therapeutic properties. As a naturally occurring compound, it has been identified in various plant species and is associated with a range of biological activities, including anti-HBV, antioxidant, and quinone reductase-inducing effects.^[1] This technical guide provides an in-depth overview of the natural sources of **neochlorogenic acid methyl ester**, methodologies for its isolation and quantification, and an exploration of its biological activities and biosynthetic origins. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug development.

Natural Sources and Quantitative Data

Neochlorogenic acid methyl ester has been identified in a variety of plant species, often alongside its parent compound, neochlorogenic acid, and other chlorogenic acid isomers. The primary sources identified in the literature are summarized in the table below. It is important to note that while the presence of **neochlorogenic acid methyl ester** is documented in these sources, quantitative data for this specific compound remains limited in published research. Most analytical studies have focused on the quantification of the more abundant chlorogenic acids.

Plant Species	Part of Plant	Common Name	Reference
Lonicera japonica	Flower buds	Honeysuckle	[2]
Artemisia capillaris	Aerial parts	Yin-Chen	[3][4]
Aronia melanocarpa	Fruits, Dried Juice	Black Chokeberry	[4][5]
Akebia trifoliata	Stems	Three-leaf Akebia	[6]
Crataegus monogyna	Inflorescences	Hawthorn	[7]

Quantitative Data Summary

Quantitative analysis of **neochlorogenic acid methyl ester** is not widely reported. However, studies on related compounds in the same plant sources provide context for its potential concentration.

Plant Species	Compound Measured	Concentration	Reference
Lonicera japonica (Green-White Samples)	Neochlorogenic acid	0.26%	[8]
Aronia melanocarpa	Neochlorogenic acid	143.5 to 482.7 mg/100 g d.w.	
Artemia capillaris	Chlorogenic acid	38.5 mg/g	[9]

Experimental Protocols

The isolation and quantification of **neochlorogenic acid methyl ester** from natural sources typically involve extraction followed by chromatographic separation and spectroscopic identification.

Protocol 1: Extraction and Isolation

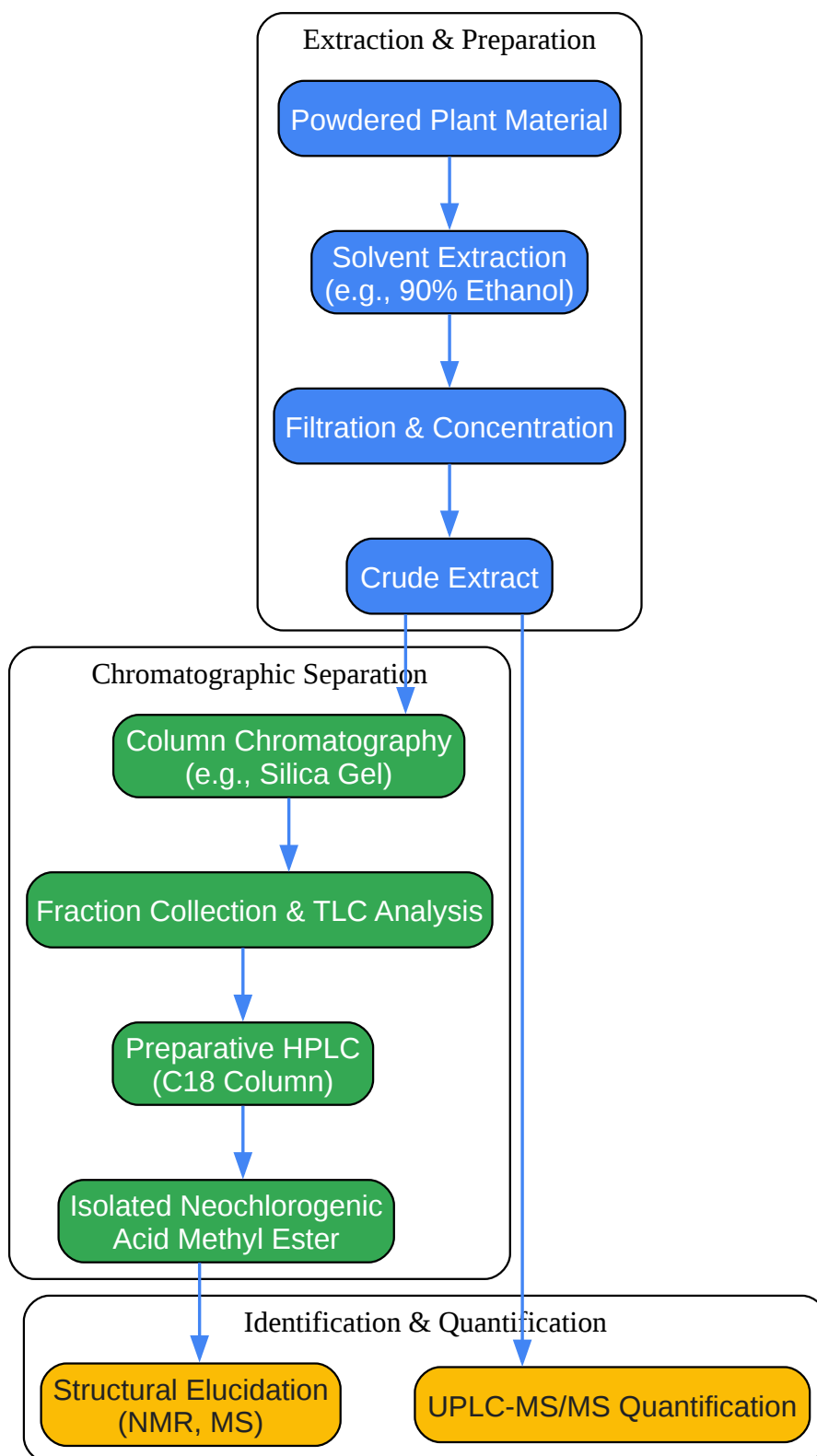
This protocol is a generalized procedure based on methodologies reported for the isolation of chlorogenic acid analogues from plant materials.[6]

- Extraction:
 - Air-dry and powder the plant material (e.g., stems of *Akebia trifoliata*).
 - Extract the powdered material with 90% ethanol at room temperature through repeated maceration (3 times, 24 hours each).
 - Combine the ethanol extracts and evaporate the solvent under reduced pressure to obtain a crude extract.
 - Suspend the crude extract in water and partition successively with petroleum ether, ethyl acetate, and n-butanol.
 - The fraction containing **neochlorogenic acid methyl ester** (typically the ethyl acetate or n-butanol fraction) is concentrated under reduced pressure.
- Chromatographic Separation:
 - Subject the active fraction to column chromatography on a silica gel column.
 - Elute the column with a gradient of chloroform-methanol or a similar solvent system.
 - Collect fractions and monitor by thin-layer chromatography (TLC).
 - Combine fractions containing the compound of interest and further purify using preparative high-performance liquid chromatography (HPLC) on a C18 column.
- Structure Elucidation:
 - The structure of the isolated compound is confirmed using spectroscopic methods, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR, ^{13}C NMR, COSY, HMQC, and HMBC).

Protocol 2: Quantification by UPLC-MS/MS

This protocol is adapted from methods used for the simultaneous determination of chlorogenic acids in plant extracts and biological matrices.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Sample Preparation:
 - Extract the powdered plant material with an appropriate solvent (e.g., 70% methanol) using ultrasonication.[\[13\]](#)
 - Centrifuge the extract and filter the supernatant through a 0.22 μ m membrane filter before injection.
- UPLC-MS/MS Conditions:
 - Chromatographic System: A UPLC system equipped with a C18 column (e.g., 2.1 x 50 mm, 1.7 μ m).
 - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
 - Flow Rate: 0.3-0.4 mL/min.
 - Injection Volume: 2-5 μ L.
 - Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in negative ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for quantification, with specific precursor-to-product ion transitions for **neochlorogenic acid methyl ester** and an internal standard.
- Validation:
 - The method should be validated for linearity, precision, accuracy, recovery, and stability according to standard guidelines.



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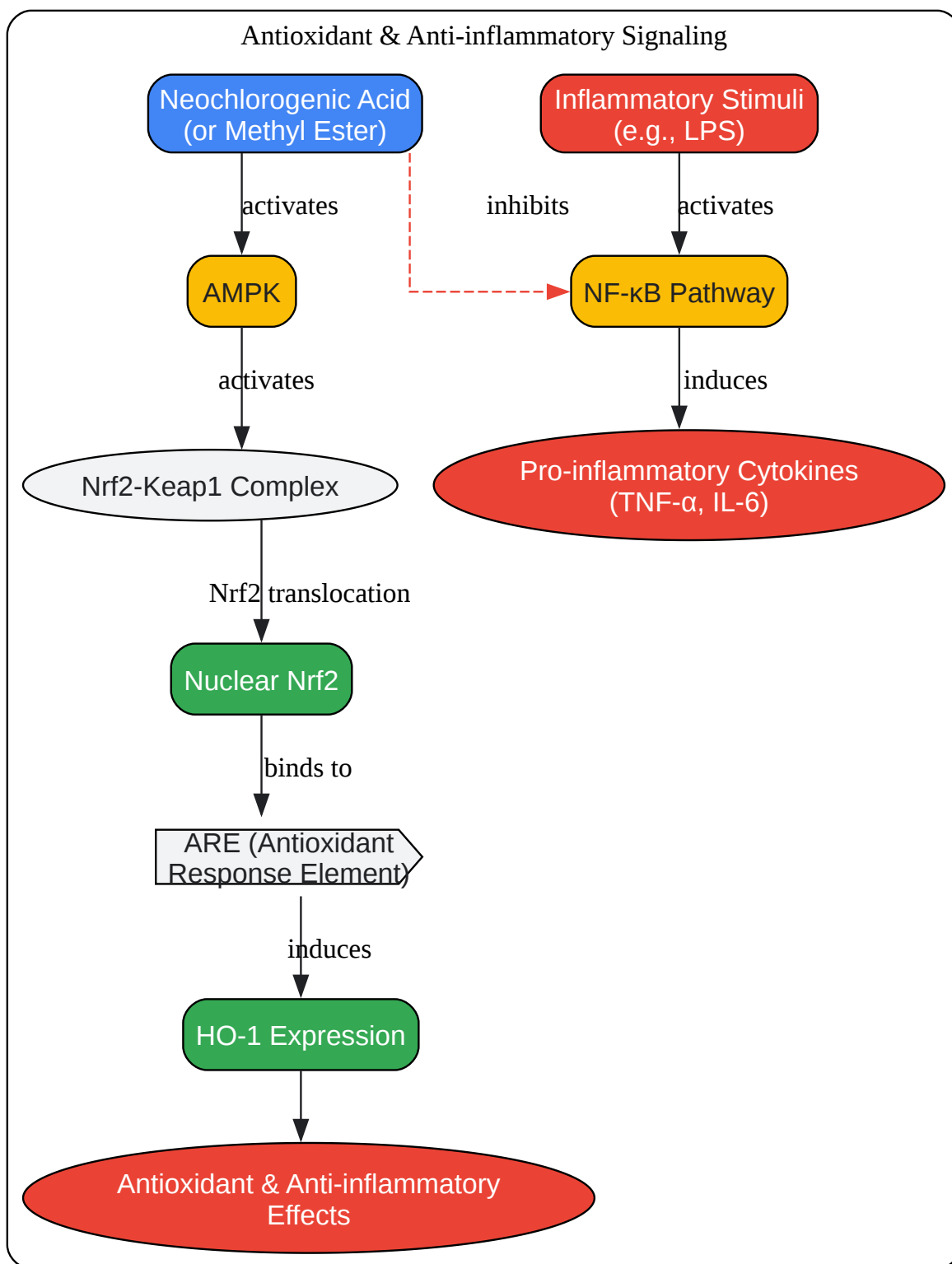
Caption: Experimental workflow for the isolation and analysis of **neochlorogenic acid methyl ester**.

Biological Activities and Signaling Pathways

Neochlorogenic acid methyl ester has been reported to exhibit several biological activities, with the most notable being its antioxidant, anti-inflammatory, and anti-HBV properties.

Antioxidant and Anti-inflammatory Activity (via Nrf2/AMPK Pathway)

While specific studies on the methyl ester are limited, the parent compound, neochlorogenic acid, has been shown to exert its antioxidant and anti-inflammatory effects by activating the Nrf2/AMPK signaling pathway.^{[1][14]} This pathway is a key regulator of cellular responses to oxidative stress. Neochlorogenic acid promotes the nuclear translocation of Nrf2, which in turn upregulates the expression of antioxidant enzymes like heme oxygenase-1 (HO-1).^{[14][15]} This activation is mediated by AMP-activated protein kinase (AMPK).^[1] It is plausible that **neochlorogenic acid methyl ester** shares a similar mechanism of action.

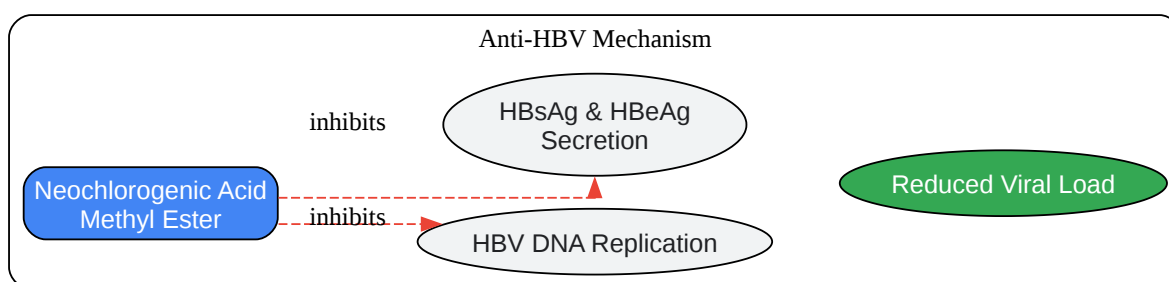


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Caption: Putative antioxidant and anti-inflammatory signaling pathway of neochlorogenic acid.

Anti-Hepatitis B Virus (HBV) Activity

Neochlorogenic acid methyl ester has demonstrated anti-HBV activity in in vitro studies.[3] The primary mechanism involves the inhibition of HBV DNA replication and a reduction in the secretion of hepatitis B surface antigen (HBsAg) and hepatitis B e-antigen (HBeAg) in infected cells.[16] While the precise signaling cascade is not fully elucidated for the methyl ester, related chlorogenic acids have been suggested to interfere with viral maturation pathways and suppress HBV replication through mechanisms that may involve the inhibition of the JNK signaling pathway.[17][18]

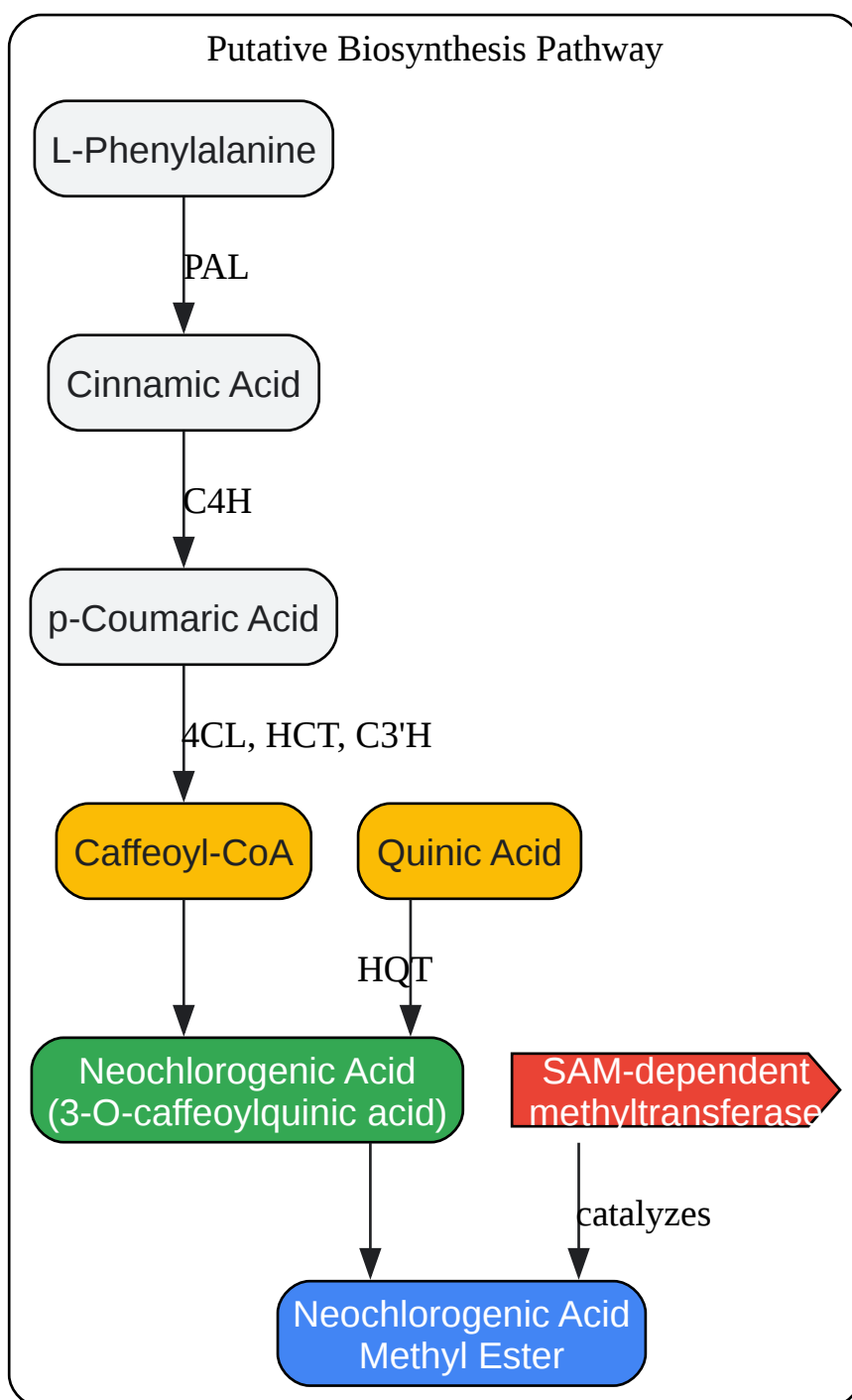


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Caption: Overview of the anti-Hepatitis B Virus (HBV) activity of **neochlorogenic acid methyl ester**.

Biosynthesis Pathway

Neochlorogenic acid, as an isomer of chlorogenic acid, is synthesized in plants through the phenylpropanoid pathway.[19] The pathway begins with the amino acid phenylalanine and proceeds through a series of enzymatic reactions to produce caffeoyl-CoA. This activated intermediate is then esterified with quinic acid to form neochlorogenic acid. The final step to produce **neochlorogenic acid methyl ester** is the methylation of the carboxyl group of the quinic acid moiety, a reaction likely catalyzed by a specific S-adenosyl-L-methionine (SAM)-dependent methyltransferase.



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Caption: Putative biosynthetic pathway of **neochlorogenic acid methyl ester**.

Conclusion

Neochlorogenic acid methyl ester is a naturally occurring phenolic compound with promising biological activities. While its presence has been confirmed in several plant species, particularly in the families Caprifoliaceae, Asteraceae, and Rosaceae, further research is required to fully quantify its abundance across these and other potential natural sources. The methodologies for its isolation and analysis are well-established, relying on standard chromatographic and spectroscopic techniques. The antioxidant, anti-inflammatory, and anti-HBV properties of **neochlorogenic acid methyl ester** and its parent compound suggest potential applications in the development of new therapeutic agents. Future studies should focus on elucidating the specific molecular mechanisms underlying its bioactivities and on exploring its pharmacokinetic and toxicological profiles to better assess its therapeutic potential.

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